

# Polonium-205: A Comprehensive Guide to Safe Disposal

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## Compound of Interest

Compound Name: Polonium-205

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This document provides essential procedural guidance for the safe and compliant disposal of **Polonium-205** (Po-205), a synthetic radioisotope. Adherence to these protocols is critical for ensuring the safety of all laboratory personnel and the environment. **Polonium-205**'s very short half-life is a key factor in its waste management, allowing for a straightforward "decay-in-storage" approach as regulated by the U.S. Nuclear Regulatory Commission (NRC).

## Essential Safety & Logistical Information

**Polonium-205** is a potent alpha and beta/electron capture emitter. While its radiation does not penetrate the skin, internal exposure through ingestion, inhalation, or absorption can cause severe health effects. Therefore, all handling of **Polonium-205** and its waste must be conducted within a designated and properly ventilated work area, such as a fume hood or glove box, by trained personnel.

## Key Operational Plan: Decay-in-Storage (DIS)

The primary disposal method for **Polonium-205** is decay-in-storage. This process involves securely storing the radioactive waste on-site until its radioactivity diminishes to a level indistinguishable from natural background radiation. Given **Polonium-205**'s half-life of approximately 1.74 hours, this decay occurs rapidly. The NRC permits the disposal of isotopes with half-lives of 120 days or less via DIS, making this the appropriate and regulated method for Po-205.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key radiological properties of **Polonium-205**:

Property	Value	Unit
Half-life	1.74	hours
Primary Decay Mode	Electron Capture / Beta-plus	%
Primary Decay Product	Bismuth-205	-
Secondary Decay Mode	Alpha Decay	%
Secondary Decay Product	Lead-201	-

## Detailed Disposal Protocol

This step-by-step protocol must be followed for the disposal of any material contaminated with **Polonium-205**.

### 1. Waste Segregation and Collection:

- At the point of generation, segregate all **Polonium-205** contaminated waste from other waste streams. This includes personal protective equipment (PPE), absorbent paper, and any other disposable materials that have come into contact with the isotope.
- Use designated, clearly labeled, and sealed containers for solid and liquid waste. Containers must be robust and appropriate for the type of waste.

### 2. Secure Storage for Decay:

- Transfer the sealed waste containers to a designated and secure radioactive materials storage area. This area must be clearly marked with the universal radiation symbol and access must be restricted to authorized personnel.
- The storage location should be shielded if necessary to ensure that radiation levels in accessible areas remain As Low As Reasonably Achievable (ALARA).

- Maintain a detailed log for each waste container, including the date of storage, the isotope (**Polonium-205**), estimated activity, and the name of the responsible individual.

### 3. Decay Period:

- Store the waste for a minimum of 10 half-lives to ensure that its radioactivity has decayed to a negligible level. For **Polonium-205**, this is approximately 17.4 hours. A conservative and recommended practice is to store the waste for at least 24 hours.

### 4. Post-Decay Survey:

- After the decay period, conduct a radiation survey of each waste container.
- Use a calibrated radiation detection instrument appropriate for the type of radiation emitted by **Polonium-205** and its decay products (a Geiger-Müller counter with a thin-window probe is suitable).
- The survey must be performed in a low-background area to ensure accurate readings.
- The radiation levels at the surface of the container must be indistinguishable from background radiation.

### 5. Final Disposal:

- Once the radiation survey confirms that the waste has decayed to background levels, it can be disposed of as non-radioactive waste.
- Before disposal, all radioactive material labels and symbols must be defaced or removed from the waste containers.[\[2\]](#)
- Dispose of the waste in accordance with your institution's and local regulations for chemical or biological waste, as appropriate.
- Record the date of disposal, the results of the final radiation survey (including the instrument used, background reading, and final measurement), and the name of the individual who performed the survey and disposal.[\[2\]](#)

# Experimental Protocol: Radiation Survey for Waste Release

Objective: To verify that the radioactivity of stored **Polonium-205** waste has decayed to a level indistinguishable from background radiation, permitting its disposal as non-radioactive waste.

## Materials:

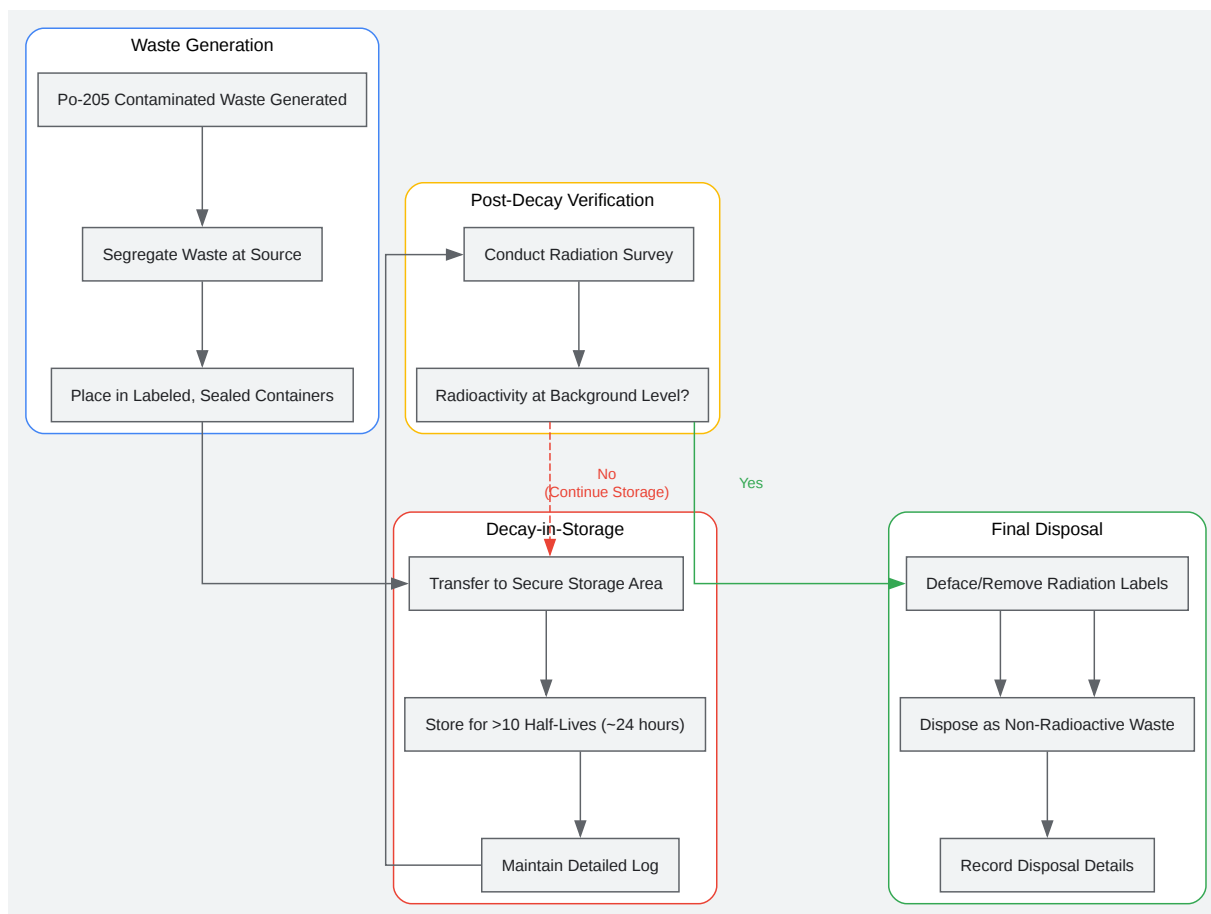
- Calibrated Geiger-Müller survey meter with a thin-window probe.
- Personal Protective Equipment (lab coat, safety glasses, disposable gloves).
- Waste container to be surveyed.
- Logbook for recording survey data.

## Procedure:

- Instrument Check: Perform a pre-operational check of the survey meter according to the manufacturer's instructions. Ensure the instrument is within its calibration period.
- Background Measurement: Take the survey meter to an area away from any known radiation sources to determine the background radiation level. Record this value in the logbook.
- Waste Survey:
  - Carefully approach the decayed waste container.
  - Hold the probe approximately 1 centimeter from the surface of the container.
  - Slowly scan all surfaces of the container, paying particular attention to any areas where the concentration of material may be highest.
  - Record the highest measured radiation level in the logbook.
- Evaluation: Compare the highest measured radiation level from the waste container to the background measurement. If the two values are statistically indistinguishable, the waste can be cleared for disposal as non-radioactive waste.

- Documentation: Record the date, time, identification of the waste container, background radiation level, the highest measured radiation level from the container, the instrument used (including serial number), and the signature of the individual performing the survey.

## Visual Workflow for Polonium-205 Disposal



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Caption: Workflow for the safe disposal of **Polonium-205** via decay-in-storage.

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## References

- 1. nrc.gov [nrc.gov]
- 2. scp.nrc.gov [scp.nrc.gov]
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